

Technical Whitepaper: 3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine

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Strategic Synthesis, Structural Analysis, and Pharmaceutical Utility of a Core Pyridine Scaffold

Nomenclature & Structural Identity

IUPAC Name: **3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine** Molecular Formula: C

H

ClN

O

Molecular Weight: 216.62 g/mol

Deconstruction of Nomenclature

The IUPAC name is derived through a rigorous application of substituent priority rules on the heterocyclic pyridine core.

Component	Rule Applied	Locant Assignment
Parent Ring	Pyridine (Heterocycle containing Nitrogen).[1][2]	N is automatically position 1.
Principal Group	No principal characteristic group (e.g., acid, aldehyde) is present; substituents are cited as prefixes.	N/A
Numbering	Minimize locants for substituents.	The set {2, 3, 5} is lower than {3, 5, 6} or {2, 4, 6}. 2-(propan-2-yloxy), 3-chloro, 5-nitro.
Alphabetization	Substituents listed alphabetically (ignoring prefixes like "di-" or locants).	Chloro Nitro Propan-2-yloxy.
Final Assembly	3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine	

Chemo-Structural Analysis

This compound represents a highly functionalized pyridine scaffold characterized by three distinct electronic environments:

- **Electrophilic Centers (C2 & C6):** The ring nitrogen and the 5-nitro group create a significant electron deficiency at C2 and C6.
- **Steric Bulk (C2-Isopropoxy):** The propan-2-yloxy group provides steric hindrance, protecting the C2 position from further nucleophilic attack while donating electron density via resonance (+M effect).
- **Orthogonal Reactivity (C3-Chloro):** The chlorine atom at C3 is deactivated relative to C2 but remains susceptible to metal-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) due to the electron-withdrawing nature of the ring.

Synthetic Pathways & Regiocontrol

The synthesis of **3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine** is a classic study in Regioselective Nucleophilic Aromatic Substitution (S

Ar). The primary challenge is distinguishing between the C2 and C3 positions of the starting material, 2,3-dichloro-5-nitropyridine.

The Regioselectivity Logic

Why does the nucleophile (isopropoxide) attack C2 and not C3?

- **Electronic Activation (Inductive):** The ring nitrogen exerts a strong (inductive) effect, making the adjacent C2 carbon more electropositive than C3.
- **Resonance Activation (Mesomeric):** The nitro group at C5 is para to C2. It can stabilize the anionic Meisenheimer intermediate formed upon attack at C2 via resonance. Attack at C3 (meta to nitro) does not benefit from this stabilization.
- **Leaving Group Ability:** While both leaving groups are chlorides, the activation energy for displacing the C2-Cl is significantly lower.

Experimental Protocol

Objective: Synthesis of **3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine** from 2,3-dichloro-5-nitropyridine.

Reagents:

- Substrate: 2,3-Dichloro-5-nitropyridine (1.0 eq)
- Nucleophile: Propan-2-ol (Isopropanol) (1.2 eq)
- Base: Sodium Hydride (NaH, 60% in oil) or Potassium tert-butoxide (1.2 eq)
- Solvent: Anhydrous THF or DMF (0.2 M concentration)

Step-by-Step Methodology:

- Preparation of Alkoxide:

- Charge a flame-dried reaction flask with NaH (1.2 eq) under inert atmosphere (N₂ or Ar).
- Add anhydrous THF and cool to 0°C.
- Dropwise add Propan-2-ol (1.2 eq). Stir for 30 min until H₂ evolution ceases.

- S

Ar Reaction:

- Dissolve 2,3-dichloro-5-nitropyridine (1.0 eq) in THF.
- Add the substrate solution dropwise to the alkoxide mixture at 0°C. Note: Exothermic reaction.
- Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2).

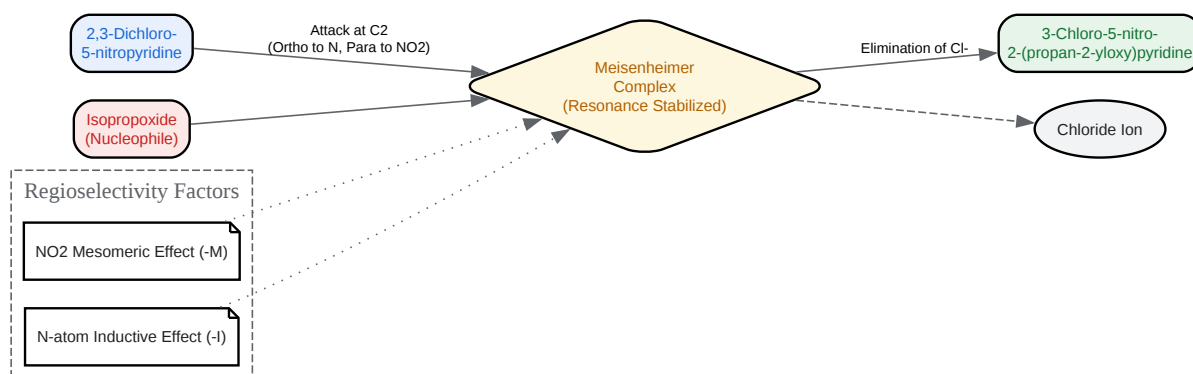
- Workup & Purification:

- Quench with saturated NH₄Cl solution.
- Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na₂SO₄.
- Concentrate in vacuo.
- Purification: Silica gel chromatography (Gradient: 0-10% EtOAc in Hexanes). The regiochemical isomer (C3-substitution) is rarely observed but elutes later due to higher

polarity.

Reaction Mechanism Visualization

The following diagram illustrates the regioselective addition-elimination pathway.



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Caption: Figure 1. S

Ar mechanism highlighting the stabilization of the Meisenheimer complex at the C2 position by the para-nitro group and ring nitrogen.

Analytical Characterization

Trustworthy identification requires validating the loss of C2-symmetry and the incorporation of the isopropyl group.

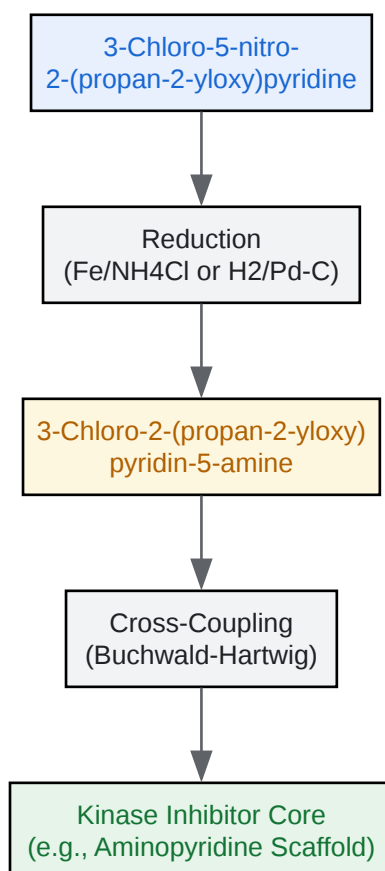
Technique	Expected Signal / Feature	Interpretation
H NMR (CDCl ₃ , 400 MHz)	9.05 (d, J=2.5 Hz, 1H)	H6 Proton: Deshielded by adjacent N and NO . Doublet due to coupling with H4.
8.45 (d, J=2.5 Hz, 1H)	H4 Proton: Meta coupling to H6.	
5.45 (sept, J=6.2 Hz, 1H)	OCH(CH ₃) : Characteristic methine septet of the isopropoxy group.	
1.42 (d, J=6.2 Hz, 6H)	OCH(CH ₃) : Methyl doublet.	
C NMR	~160 ppm (C2)	Carbon attached to Oxygen (Deshielded).
IR Spectroscopy	1530 & 1350 cm ⁻¹	Asymmetric and Symmetric NO stretches.
HRMS (ESI)	[M+H] ⁺ = 217.03	Confirms molecular formula C ₁₀ H ₁₅ NO

Pharmaceutical Utility & Downstream Applications[3]

This molecule is not a final drug but a high-value Intermediate used in the synthesis of kinase inhibitors. Its structural features allow it to serve as a "linchpin" in convergent synthesis.

Functionalization Workflow

The compound serves as a precursor for aminopyridines found in ALK (Anaplastic Lymphoma Kinase) and ROS1 inhibitors (e.g., Crizotinib analogs).



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Caption: Figure 2. Conversion of the nitro-pyridine scaffold into bioactive aminopyridine cores used in oncology drug discovery.

Critical Role in SAR (Structure-Activity Relationship)

In medicinal chemistry, the 2-isopropoxy group is often employed to:

- **Fill Hydrophobic Pockets:** The isopropyl group fits into the ATP-binding pocket of kinases (e.g., the ribose binding region).
- **Modulate Solubility:** The ether linkage improves lipophilicity (LogP) compared to a hydroxyl group, enhancing membrane permeability.
- **Metabolic Stability:** The isopropyl ether is generally more resistant to metabolic cleavage than a simple methyl ether.

References

- IUPAC Nomenclature of Organic Chemistry. (2013). Blue Book: P-25.2.2.4 - Heterocyclic Rings.
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- Journal of Medicinal Chemistry. (2011). Structure-Activity Relationships of Pyridine-Based ALK Inhibitors. (General reference for 2-alkoxy-5-aminopyridine scaffolds).
- PubChem Compound Summary. 2,3-Dichloro-5-nitropyridine (Precursor Data).

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Sources

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- 2. CN101830845A - Synthesis method of 5-chloro-2,3-dihydroxyl pyridine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Whitepaper: 3-Chloro-5-nitro-2-(propan-2-yloxy)pyridine]. BenchChem, [2026]. [Online PDF]. Available at:

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